

A Comparative Guide to Skp2 Inhibitors: Ubiquitination-IN-1 vs. The Field

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Compound of Interest

Compound Name: Ubiquitination-IN-1

Cat. No.: B2471683

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The S-phase kinase-associated protein 2 (Skp2) is a critical component of the SCF (Skp1-Cul1-F-box) E3 ubiquitin ligase complex, a key regulator of cell cycle progression and protein degradation. Its overexpression is implicated in numerous cancers, making it a prime target for therapeutic intervention. This guide provides an objective comparison of **Ubiquitination-IN-1** with other prominent Skp2 inhibitors, supported by experimental data, detailed protocols, and pathway visualizations to aid in research and development efforts.

Performance Comparison of Skp2 Inhibitors

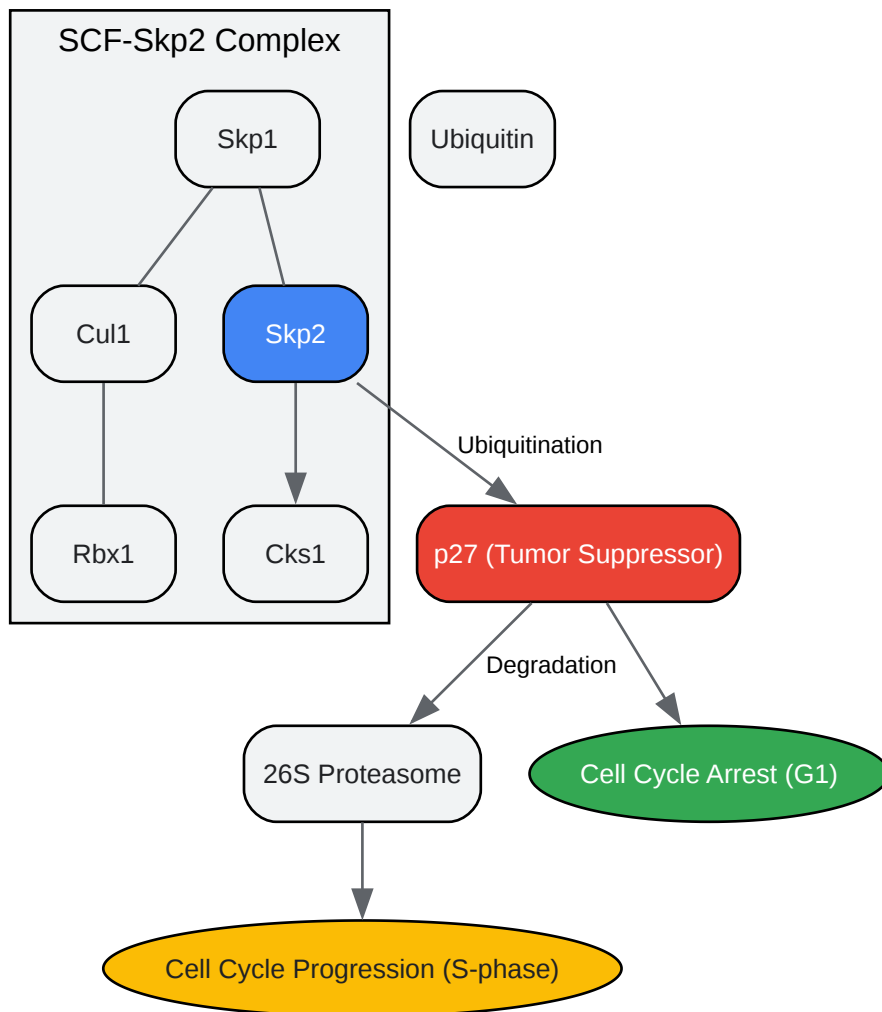
The efficacy of Skp2 inhibitors is primarily assessed by their ability to disrupt key protein-protein interactions within the SCF-Skp2 complex or to induce downstream effects such as the accumulation of Skp2 substrates like p27Kip1. The following table summarizes the quantitative data for **Ubiquitination-IN-1** and other notable Skp2 inhibitors.

Inhibitor	Target Interaction	Assay Type	IC50 Value	Cell Line	Cell-based IC50	Reference
Ubiquitinatinon-IN-1	Cks1-Skp2	Biochemical	0.17 μ M	A549	0.91 μ M	[1][2]
HT1080	0.4 μ M	[1]				
SZL-P1-41 (Compound #25)	Skp1-Skp2	Biochemical	-	PC3	5.61 μ M	[3]
LNCaP	1.22 μ M	[3]				
A549	-	[4]				
SKPin C1	Skp2-p27	Cell-based	-	THP-1, U266, RPMI 8226	10-50 μ M	[5]
BGC 823	1-10 μ M	[5]				
Gartanin	Not Specified	Cell-based	-	PC3	13.56 μ M	[3]
LNCaP	8.32 μ M	[3]				
Safranal	Not Specified	Cell-based	-	PC3	512 μ M	[3]
LNCaP	234 μ M	[3]				
SMIP004	Skp2 downregulation	Cell-based	-	LNCaP	40 μ M	[3]

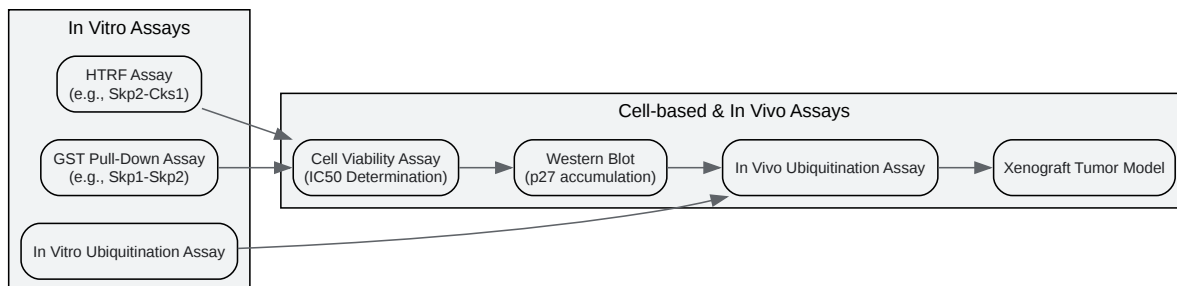
Signaling Pathway and Experimental Workflow Visualizations

To better understand the context of Skp2 inhibition, the following diagrams illustrate the core signaling pathway and a typical experimental workflow for inhibitor validation.

Skp2 Signaling Pathway



Skp2 Inhibitor Validation Workflow



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